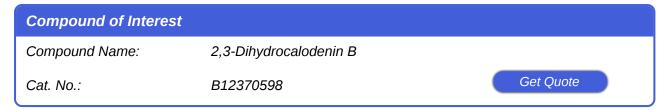


A Comparative Analysis of Bioactive Compounds from Knema globularia

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For Researchers, Scientists, and Drug Development Professionals

This guide offers a comparative overview of chemical compounds isolated from various parts of the plant Knema globularia. The data presented is collated from multiple studies, providing a comprehensive look at the cytotoxic and enzyme-inhibitory potential of these compounds. This document is intended to aid researchers in identifying promising candidates for further investigation in drug discovery and development.

Comparative Cytotoxicity Data

The following table summarizes the cytotoxic activity of compounds isolated from the fruits and roots of Knema globularia against various human cancer cell lines. The half-maximal inhibitory concentration (IC50) is a measure of the potency of a substance in inhibiting a specific biological or biochemical function.



Compound	Plant Part	Cell Line	IC50 (μM)
Knecorticosanone B	Fruits	Hep-G2	8.76 ± 1.02[1][2]
MCF-7	10.25 ± 1.25[1]	_	
SK-LU-1	18.74 ± 1.75[1][2]		
Malabaricone D	Fruits	Hep-G2	12.54 ± 1.52[1]
MCF-7	15.87 ± 1.68[1]		
SK-LU-1	17.21 ± 1.45[1]		
Knecorticosanone A	Fruits	Hep-G2	35.42 ± 2.15[1][2]
MCF-7	45.12 ± 3.24[1]		
SK-LU-1	66.75 ± 2.08[1][2]	_	
Virolane	Fruits	Hep-G2	25.85 ± 2.75[1][2]
MCF-7	33.45 ± 2.89[1]		
SK-LU-1	48.78 ± 3.11[1]	_	
7-hydroxy-3',4'- methylenedioxyflavan	Fruits	Hep-G2	42.11 ± 2.55[1]
MCF-7	55.23 ± 3.54[1]		
SK-LU-1	58.91 ± 3.78[1]	_	
Knecorticosanone C	Fruits	HepG2	1.57 ± 0.37 (µg/mL)[3] [4]
KKU-M156	1.78 ± 0.14 (µg/mL)[3] [4]		
Knecorticosanone D	Fruits	HepG2	~50 (µg/mL)[3]
KKU-M156	~50 (µg/mL)[3]		
Knecorticosanone E	Fruits	HepG2	6.81 ± 1.15 (µg/mL)[3]
KKU-M156	8.83 ± 1.76 (μg/mL)[3]		



Kneglobularone A	Roots	NCI-H187	8.23 (µg/mL)[5]
КВ	10.55 (μg/mL)[5]		
Vero	13.07 (µg/mL)[5]		

Comparative Enzyme Inhibition Data

Compounds from Knema globularia have also been evaluated for their ability to inhibit key enzymes. The following table presents the IC50 values for the inhibition of α -glucosidase, α -amylase, and tyrosinase.

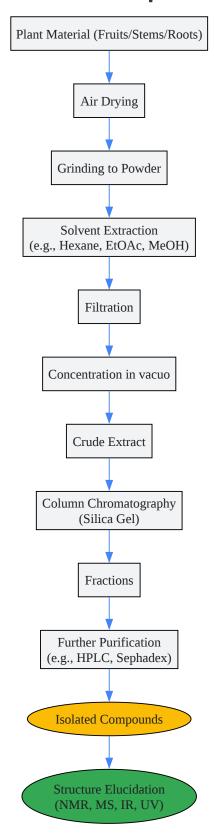
Compound/Extract	Plant Part	Enzyme	IC50 (μM or μg/mL)
Essential Oil	Leaves	α-Amylase	282.71 ± 10.06 (μg/mL)[6]
Tyrosinase	993.92 ± 37.40 (μg/mL)[6]		
Calodenin A	Stems	α-Glucosidase	0.4[7]
Globunone A	Stems	α-Glucosidase	1.2[7]
Globunone B	Stems	α-Glucosidase	1.5[7]
Globunone C	Stems	α-Glucosidase	2.1[7]
Globunone D	Stems	α-Glucosidase	2.5[7]
Globunone E	Stems	α-Glucosidase	3.2[7]
Globunone F	Stems	α-Glucosidase	26.6[7]
Acarbose (Positive Control)	-	α-Glucosidase	93.6[7]

Experimental Protocols

A generalized workflow for the extraction, isolation, and evaluation of compounds from Knema globularia is described below. Specific details may vary between studies.



Extraction and Isolation of Compounds



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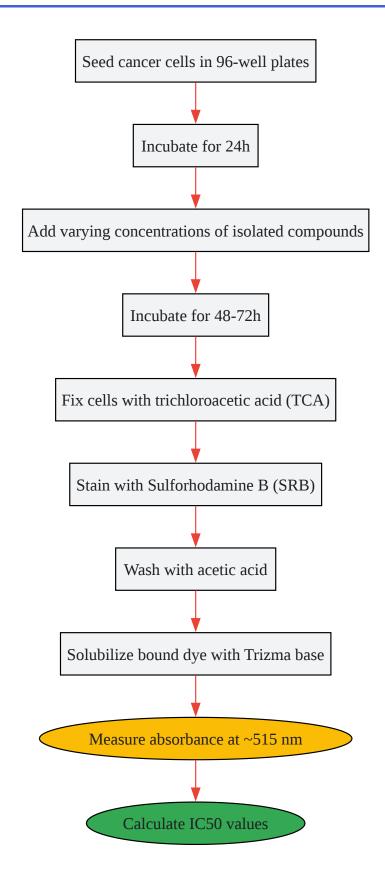


Caption: General workflow for compound isolation from Knema globularia.

Cytotoxicity Assay (Sulforhodamine B Assay)

The cytotoxic activity of the isolated compounds is commonly determined using the Sulforhodamine B (SRB) assay.





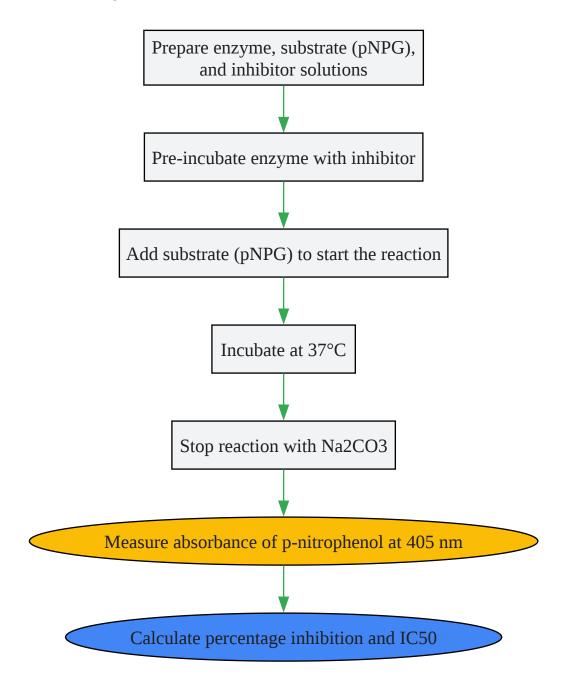
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Caption: Workflow of the Sulforhodamine B (SRB) cytotoxicity assay.



α-Glucosidase Inhibition Assay

The inhibitory effect of compounds on α -glucosidase activity is a key screening method for potential anti-diabetic agents.



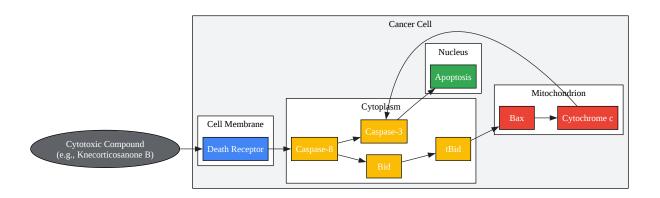
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Caption: Workflow for the α -glucosidase inhibition assay.

Signaling Pathway Context (Hypothetical)



While the precise mechanisms of action for many of these compounds are still under investigation, cytotoxic agents often induce apoptosis (programmed cell death) in cancer cells. The diagram below illustrates a simplified, hypothetical signaling pathway that could be influenced by cytotoxic compounds from Knema globularia.



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Caption: Hypothetical apoptotic pathway initiated by a cytotoxic compound.

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